

Comprehensive Safety and Handling Guide for Tetranactin

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Compound of Interest

Compound Name: *Tetranactin*

Cat. No.: *B015989*

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Tetranactin**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

Properties of Tetranactin

Tetranactin is an antibiotic with insecticidal and miticidal properties, produced by *Streptomyces* sp.[1][2] It functions as a monovalent cation ionophore with high selectivity for ammonium and potassium ions.[1]

Property	Value	Source
CAS Number	33956-61-5	[1][3]
Molecular Formula	C44H72O12	[1][3]
Molecular Weight	793.0 g/mol	[1]
Appearance	White solid	[1]
Purity	>95%	[1]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO. Limited water solubility.	[1]
LD50 (Mice)	>300 mg/kg (intraperitoneal injection), >15,000 mg/kg (oral)	[4]
Storage	-20°C	[1]

Personal Protective Equipment (PPE)

Given that **Tetranactin** is an antibiotic with insecticidal properties, and in the absence of a specific Safety Data Sheet (SDS), a cautious approach to PPE is warranted, following general best practices for handling potentially hazardous chemicals and pesticides.[5][6]

Minimum Recommended PPE:

- **Gloves:** Chemically resistant gloves (e.g., nitrile or neoprene) are essential to prevent dermal exposure.[7][8] Always wash gloves before removing them.[8]
- **Eye Protection:** Safety glasses with side shields, chemical splash goggles, or a face shield should be worn to protect against splashes or dust.[5]
- **Lab Coat/Protective Clothing:** A lab coat or chemical-resistant coveralls should be worn to protect the skin.[6] Long-sleeved shirts and long pants are a minimum requirement.[6][8]
- **Respiratory Protection:** If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator is recommended.[5][8] The need for respiratory protection should be determined

by a risk assessment of the specific procedure being performed.

- Footwear: Closed-toe shoes are mandatory.^[6] For larger quantities or in situations with a higher risk of spills, chemically resistant boots should be worn.^[6]

Operational Plan: Handling and Storage

Receiving and Unpacking:

- Inspect the package for any signs of damage or leakage upon arrival.
- Wear appropriate PPE (gloves, lab coat, eye protection) when unpacking.
- Verify that the container is properly labeled and sealed.
- Store the compound immediately under the recommended conditions.

General Handling:

- Work Area: Handle **Tetranactin** in a well-ventilated area, such as a chemical fume hood, especially when working with the solid form or creating solutions.
- Avoid Contamination: Do not eat, drink, or smoke in areas where **Tetranactin** is handled.^[9] Wash hands thoroughly with soap and water after handling.^{[7][8]}
- Weighing: When weighing the solid, do so in a fume hood or a ventilated balance enclosure to avoid inhaling dust.
- Solution Preparation: When dissolving **Tetranactin**, add the solid to the solvent slowly to avoid splashing. It is soluble in ethanol, methanol, DMF, or DMSO.^[1]

Storage:

- Temperature: Store **Tetranactin** at -20°C in its original, tightly sealed container.^[1]
- Location: Store in a locked, designated area away from incompatible materials such as strong oxidizing agents.^[10]

- Labeling: Ensure the container is clearly labeled with the chemical name and any relevant hazard warnings.

Disposal Plan

The disposal of **Tetranactin** should be handled in accordance with all federal, state, and local regulations for pesticide and chemical waste.[\[11\]](#)[\[12\]](#)

General Guidelines:

- Waste Classification: **Tetranactin** waste should be treated as hazardous chemical waste.
- Containers: Use designated, sealed, and clearly labeled hazardous waste containers. Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.[\[10\]](#)
- Excess Material: Avoid generating excess material by only preparing the amount of solution needed for an experiment.[\[11\]](#)
- Empty Containers: Do not reuse empty containers.[\[11\]](#) They should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. The empty container should then be disposed of according to institutional guidelines.
- Disposal Route: Contact your institution's EHS office or a licensed hazardous waste disposal contractor for pickup and disposal.[\[11\]](#) Never pour **Tetranactin** waste down the drain or dispose of it in the regular trash.[\[11\]](#)

Emergency Procedures

Spills:

- Evacuation: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Control: Prevent the spill from spreading by using an inert absorbent material like sand or vermiculite.
- Personal Protection: Wear appropriate PPE, including respiratory protection if necessary, before attempting to clean up a spill.

- Cleanup: Carefully scoop the absorbent material into a designated hazardous waste container. Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.
- Reporting: Report all spills to your supervisor and the institutional EHS office.

Personal Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[\[13\]](#)[\[14\]](#) Seek medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[13\]](#) Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[\[13\]](#) If they are not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water.[\[13\]](#) Never give anything by mouth to an unconscious person.[\[13\]](#) Seek immediate medical attention.

Experimental Protocols

Detailed experimental protocols for **Tetranactin** are not provided in general safety documents. However, the scientific literature describes its use in various assays. Researchers should consult the primary literature for detailed methodologies. Key experimental findings include:

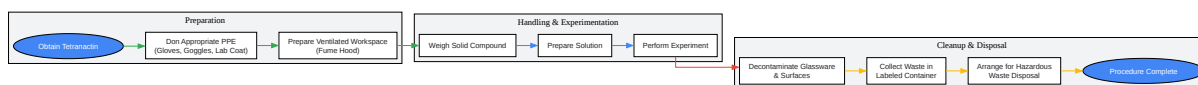
- Antibacterial and Antifungal Activity: **Tetranactin** has been shown to inhibit the growth of Gram-positive bacteria and certain plant pathogenic fungi at concentrations below 0.9 µg/mL.[\[15\]](#)
- Insecticidal and Miticidal Activity: It demonstrates dose-dependent mortality in insects like the adzuki bean weevil (*Callosobruchus chinensis*) and has an LC50 value of 9.2 µg/mL against the carmine spider mite (*Tetranychus telarius*).[\[15\]](#)
- Ionophore Activity: Studies have investigated its function as a monovalent cation ionophore, showing high selectivity for certain ions across bilayer membranes.[\[15\]](#)

- Immunosuppressive Effects: **Tetranactin** has been found to suppress the proliferation of human T lymphocytes and inhibit the formation of experimental autoimmune uveoretinitis in rats.[15]

For specific experimental protocols, researchers should refer to publications such as:

- Ando, K., et al. (1971). **Tetranactin**, a new mitocidal antibiotic. I. Isolation, characterization and properties of **tetranactin**. J. Antibiot. (Tokyo), 24(6), 347-352.[2]
- Walker, G., et al. **Tetranactin** inhibits interleukin 1 β and cAMP induction of group II phospholipase A2 in rat renal mesangial cells.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Tetranactin**.

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